

# Essential Safety and Operational Guide for 3-Methoxybenzonitrile

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## Compound of Interest

Compound Name: 3-Methoxybenzonitrile

Cat. No.: B145857






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This guide provides immediate, essential safety and logistical information for handling **3-Methoxybenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Chemical and Physical Properties[1][2]

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO[1]
Molecular Weight	133.15 g/mol [1]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid[3]
CAS Number	1527-89-5[1][4]
Density	1.089 g/mL at 25 °C[2]
Boiling Point	111-112 °C at 13 mmHg[2]
Melting Point	22 °C[3]
Flash Point	105 °C (221 °F) - closed cup[5]
Solubility	Slightly soluble in water[3]

## Hazard Identification and GHS Classification[1][3]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral		Warning	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal		Warning	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation		Warning	H332: Harmful if inhaled[1]
Skin Irritation		Warning	H315: Causes skin irritation[1][3]
Eye Irritation		Warning	H319: Causes serious eye irritation[1][3]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing exposure and preventing accidents.

### 1. Preparation:

- Fume Hood: Before starting work, ensure a chemical fume hood is functioning correctly.[6]  
All handling of **3-Methoxybenzonitrile** should be performed within the fume hood to avoid inhalation of vapors.[6]
- Personal Protective Equipment (PPE): Don the following mandatory PPE before entering the laboratory and handling the chemical.[5][7][8]
- Gather Materials: Assemble all necessary equipment, such as glassware, spatulas, and weighing paper, inside the fume hood.
- Work Surface: Cover the work surface with disposable, absorbent bench covers to contain any potential spills.[6]

### 2. Weighing and Transfer:

- Perform all weighing and transfer operations within the chemical fume hood.[6]
- When opening the container, point the opening away from your face.[6]
- Use a dedicated spatula for transferring the chemical.
- Close the container tightly immediately after use.[5][8]

### 3. Post-Operation:

- Decontamination: Decontaminate all non-disposable equipment and glassware that came into contact with **3-Methoxybenzonitrile**.
- Work Surface Cleaning: Wipe down the work surface in the fume hood with an appropriate solvent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[7][8]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

PPE Category	Specifications	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).[5][8] Inspect gloves for tears or defects before use.[9]	Prevents skin contact; 3-Methoxybenzonitrile is harmful if absorbed through the skin.[5]
Eye and Face Protection	Chemical safety goggles are mandatory.[5][8] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[9][10][11]	Protects against splashes that can cause serious eye irritation.[1][5]
Skin and Body Protection	A long-sleeved laboratory coat must be worn and fully buttoned.[5][6] Wear appropriate protective clothing to prevent skin exposure.[5][8] Closed-toe shoes are mandatory.[6]	Protects skin from accidental splashes and spills.[6]
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood.[5][7][12] If a fume hood is not available, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used.	Prevents inhalation of harmful vapors.[5][12]

## Emergency Procedures: First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[5]</a> <a href="#">[8]</a> Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[10]</a>
Skin Contact	Get medical aid. <a href="#">[5]</a> <a href="#">[8]</a> Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[8]</a> Wash clothing before reuse. <a href="#">[5]</a> <a href="#">[8]</a>
Inhalation	Remove from exposure and move to fresh air immediately. <a href="#">[4]</a> <a href="#">[5]</a> If not breathing, give artificial respiration. <a href="#">[5]</a> <a href="#">[7]</a> If breathing is difficult, give oxygen. <a href="#">[4]</a> <a href="#">[5]</a> Get medical aid. <a href="#">[5]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[10]</a> If the victim is conscious and alert, give 2-4 cupfuls of milk or water. <a href="#">[5]</a> <a href="#">[8]</a> Never give anything by mouth to an unconscious person. <a href="#">[5]</a> <a href="#">[8]</a> Seek immediate medical attention. <a href="#">[7]</a> <a href="#">[10]</a>

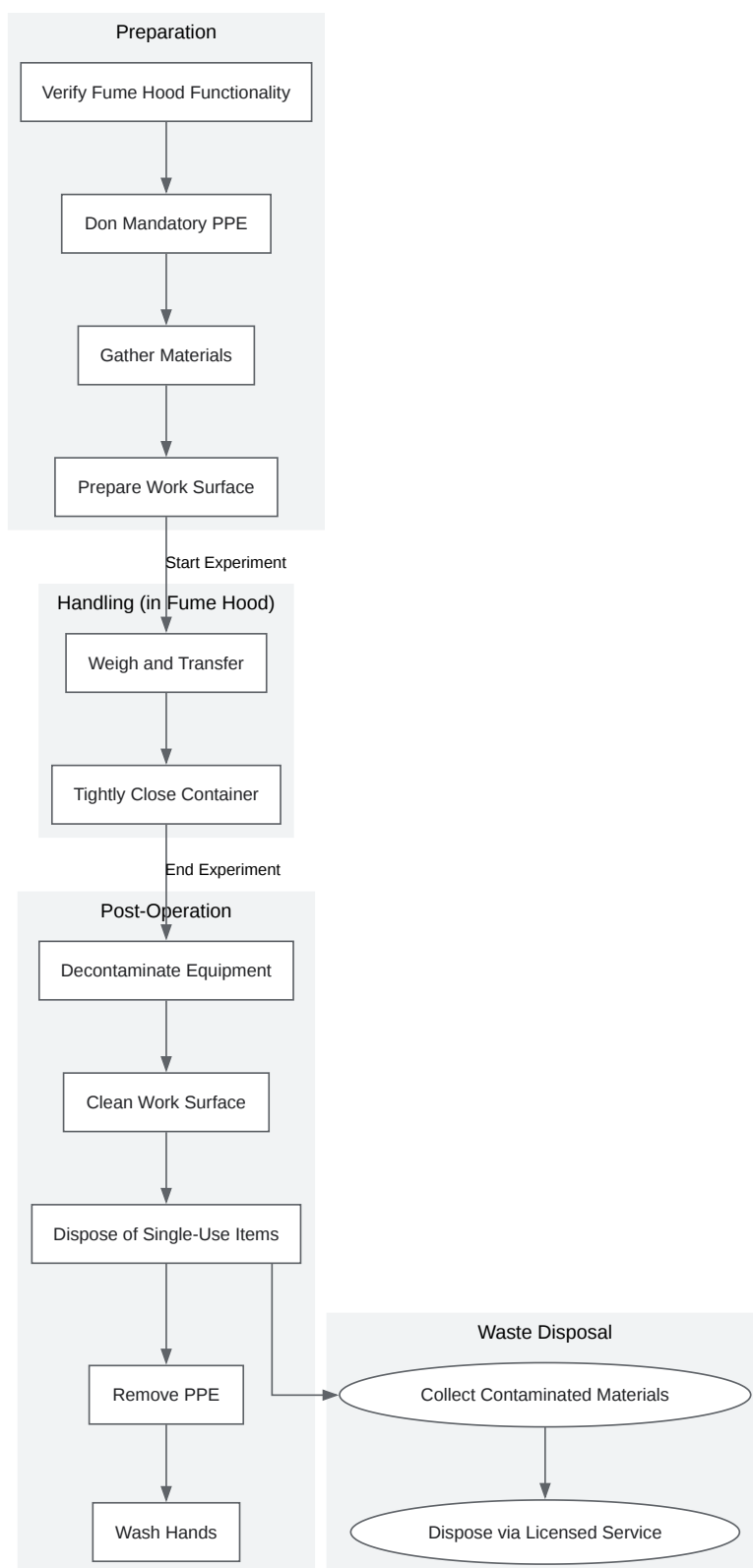
## Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

- **Waste Classification:** Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[\[5\]](#)
- **Contaminated Materials:** All disposable items that have come into contact with **3-Methoxybenzonitrile**, such as gloves, bench covers, and weighing paper, must be collected in a suitable, labeled container for waste disposal.[\[10\]](#)
- **Unused Product:** Dispose of contents and container to an approved waste disposal plant.[\[3\]](#) [\[7\]](#)[\[12\]](#)[\[13\]](#) Do not let the chemical enter the environment.[\[12\]](#)[\[14\]](#) Contact a licensed professional waste disposal service.[\[9\]](#)

- Spill Cleanup: In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.<sup>[5][12][14]</sup> Ensure adequate ventilation.<sup>[5]</sup>

## Workflow for Safe Handling of 3-Methoxybenzonitrile



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Caption: Workflow for the safe handling of **3-Methoxybenzonitrile**.

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